

Application Notes for **Racepinephrine Hydrochloride** Certified Reference Material

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Racepinephrine hydrochloride*

Cat. No.: *B163037*

[Get Quote](#)

Product: **Racepinephrine Hydrochloride** CAS Number: 329-63-5 Molecular Formula: $C_9H_{13}NO_3 \cdot HCl$ Molecular Weight: 219.67 g/mol [1]

Introduction

Racepinephrine Hydrochloride is the racemic mixture of the hydrochlorides of the (R)- and (S)-enantiomers of epinephrine.[2][3] It is a sympathomimetic amine that functions as a non-selective agonist for both α - and β -adrenergic receptors.[4] This Certified Reference Material (CRM) is a highly characterized and traceable standard essential for quality control and analytical method development in the pharmaceutical industry. It provides a reliable benchmark for the quantification and identification of **racepinephrine hydrochloride** in drug substances and finished products. This CRM is produced and certified under ISO 17034 and ISO/IEC 17025 standards, ensuring its quality and traceability to primary standards from the United States Pharmacopeia (USP).

Applications

This Certified Reference Material is suitable for a range of analytical applications, including:

- **Pharmaceutical Quality Control:** For release testing of drug substances and finished pharmaceutical products.
- **Method Development and Validation:** As a primary standard for the development and validation of analytical methods such as High-Performance Liquid Chromatography (HPLC)

and UV-Visible Spectroscopy.

- **Identification and Assay:** For the definitive identification and accurate quantification of **racepinephrine hydrochloride**.
- **Impurity Profiling:** As a reference for the identification and quantification of potential impurities, such as adrenalone and norepinephrine.

Chemical and Physical Properties

Property	Specification
Appearance	Fine, white, odorless powder.
Solubility	Freely soluble in water; sparingly soluble in alcohol.[1]
Storage Conditions	Store in tight, light-resistant containers at 2-8°C. [5] Sensitive to light and air.[1]
Traceability	Traceable to USP primary standards.

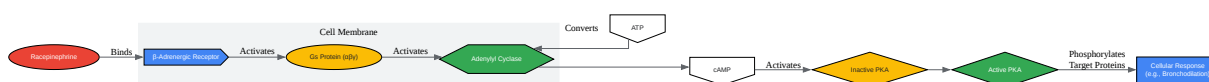
Quantitative Data Summary

The following table summarizes the typical specifications for **Racepinephrine Hydrochloride** Certified Reference Material as per the United States Pharmacopeia (USP) and a sample Certificate of Analysis.

Parameter	USP Specification	Sample Certificate of Analysis Data
Assay (anhydrous basis)	97.0% - 102.0%[2][3]	99.8%
Specific Rotation	-1° to +1°[1][2]	0°
Water Determination	≤ 0.5%[2]	0.2%
Residue on Ignition	≤ 0.5%[2]	0.04%
Adrenalone	≤ 0.2%	0.01%
Norepinephrine	≤ 4.0%	< 4.0%

Signaling Pathway

Racepinephrine acts as an agonist at adrenergic receptors, which are G-protein coupled receptors. The binding of racepinephrine to these receptors initiates a signaling cascade that varies depending on the receptor subtype (α or β). The diagram below illustrates the general signaling pathway for β -adrenergic receptors, which are coupled to G_s proteins.



[Click to download full resolution via product page](#)

β -Adrenergic Receptor Signaling Pathway.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) Assay

This protocol is based on the USP monograph for the assay of **Racepinephrine Hydrochloride**.

Objective: To determine the purity of **Racepinephrine Hydrochloride** CRM and to quantify it in a sample.

Materials:

- **Racepinephrine Hydrochloride** CRM
- USP Epinephrine Bitartrate RS
- Acetic acid, glacial

- Water, HPLC grade
- Methanol, HPLC grade

Equipment:

- HPLC system with a UV detector
- Analytical balance
- Volumetric flasks (10 mL, 100 mL)
- Pipettes
- Syringe filters (0.45 µm)

Chromatographic Conditions:

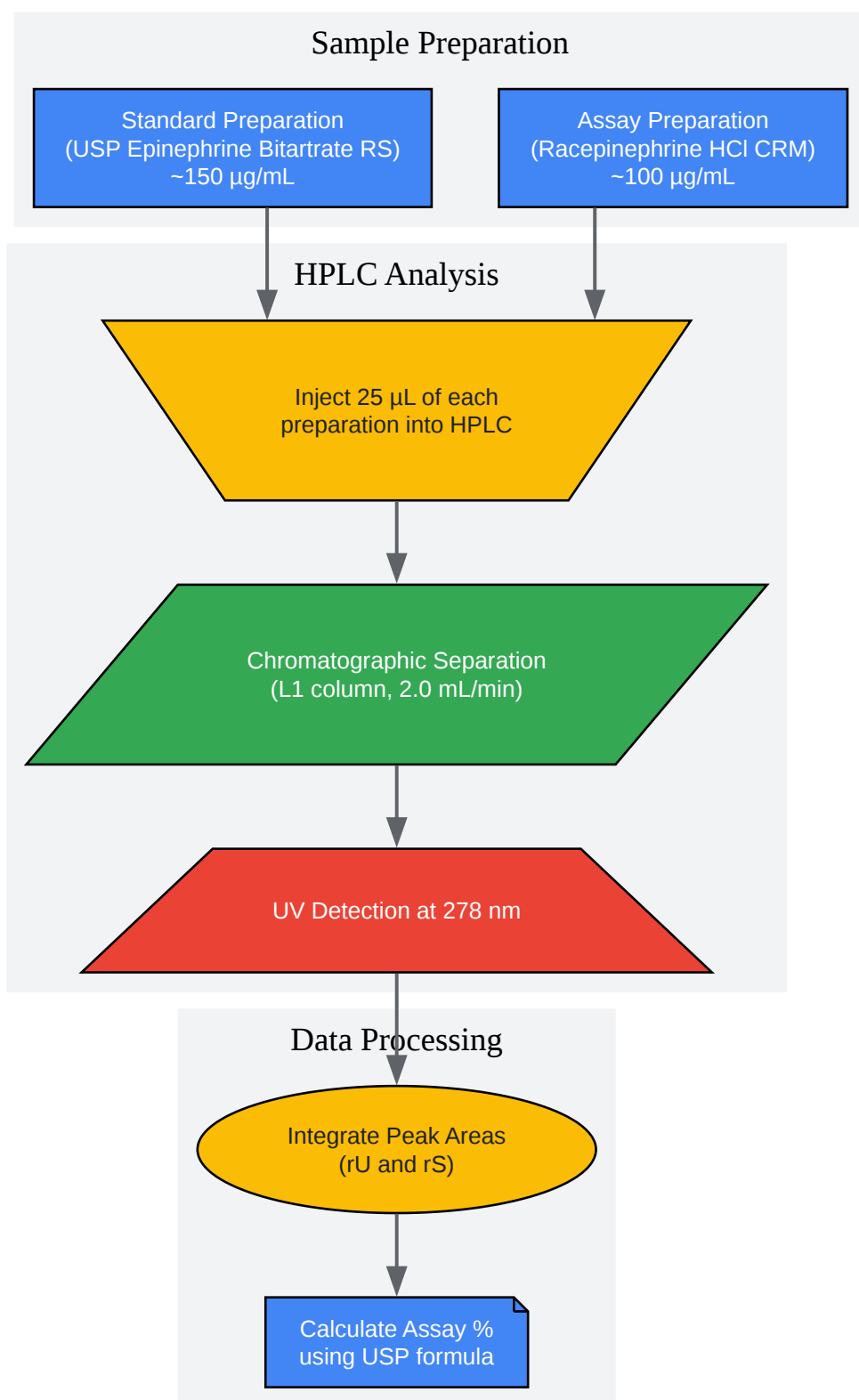
Parameter	Condition
Column	L1 packing, 4.6-mm × 15-cm
Mobile Phase	0.17 N acetic acid in water. Filtered and degassed.[2]
Flow Rate	2.0 mL/min[2]
Detection	UV at 278 nm[2]
Injection Volume	25 µL[2]

Procedure:

- Standard Preparation (USP Epinephrine Bitartrate RS):
 - Accurately weigh about 15 mg of USP Epinephrine Bitartrate RS and transfer to a 100-mL volumetric flask.
 - Dissolve in and dilute to volume with the Mobile Phase to obtain a solution with a known concentration of about 150 µg/mL.[2]

- Assay Preparation (**Racepinephrine Hydrochloride**):
 - Accurately weigh about 25 mg of **Racepinephrine Hydrochloride** CRM and transfer to a 100-mL volumetric flask.
 - Dissolve in and dilute to volume with the Mobile Phase.
 - Pipette 4.0 mL of this solution into a 10-mL volumetric flask and dilute to volume with the Mobile Phase to obtain a final concentration of about 100 µg/mL.[2]
- Chromatography:
 - Separately inject equal volumes (about 25 µL) of the Standard preparation and the Assay preparation into the chromatograph.[2]
 - Record the chromatograms and measure the peak responses for the major peaks.
- Calculation:
 - Calculate the quantity, in mg, of $C_9H_{13}NO_3 \cdot HCl$ in the portion of **Racepinephrine Hydrochloride** taken using the following formula: $0.25 * C * (219.67 / 333.30) * (rU / rS)$ where:
 - C is the concentration, in µg/mL, of USP Epinephrine Bitartrate RS in the Standard preparation.
 - 219.67 is the molecular weight of **racepinephrine hydrochloride**. [2]
 - 333.30 is the molecular weight of epinephrine bitartrate. [2]
 - rU and rS are the peak responses obtained from the Assay preparation and the Standard preparation, respectively. [2]

Experimental Workflow Diagram:



[Click to download full resolution via product page](#)

HPLC Assay Experimental Workflow.

UV-Visible Spectroscopy for Identification

This protocol is based on the USP monograph for the identification of **Racepinephrine Hydrochloride**.

Objective: To confirm the identity of a sample as **Racepinephrine Hydrochloride** by comparing its UV absorption spectrum to that of a known standard.

Materials:

- **Racepinephrine Hydrochloride** CRM
- USP Epinephrine Bitartrate RS
- Water, purified

Equipment:

- UV-Visible Spectrophotometer
- Analytical balance
- Volumetric flasks
- Quartz cuvettes

Procedure:

- Standard Solution Preparation:
 - Prepare a solution of USP Epinephrine Bitartrate RS in water to a concentration of 1 in 20,000 (50 µg/mL).
- Sample Solution Preparation:
 - Prepare a solution of the **Racepinephrine Hydrochloride** sample in water to a concentration of 1 in 20,000 (50 µg/mL).
- Spectral Analysis:

- Record the UV absorption spectrum of both the Standard Solution and the Sample Solution from 200 nm to 400 nm.
- The UV absorption spectrum of the Sample Solution should exhibit maxima and minima at the same wavelengths as that of the Standard Solution.[2]

Safety Precautions

Racepinephrine Hydrochloride is a potent adrenergic agonist and should be handled with care.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, lab coat, and safety glasses.
- Handling: Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area.
- Toxicity: Toxic if swallowed or in contact with skin. May cause respiratory irritation.
- Storage: Store locked up in a secure area.

Always consult the Safety Data Sheet (SDS) for complete safety information before handling this material.

References

- 1. RACEPINEPHRINE HYDROCHLORIDE USP - PCCA [pccarx.com]
- 2. drugs.com [drugs.com]
- 3. spectrumrx.com [spectrumrx.com]
- 4. racepinephrine | Dosing, Uses and Side effects | medtigo [medtigo.com]
- 5. Epinephrine-racemic - Mechanism, Indication, Contraindications, Dosing, Adverse Effect, Interaction, Hepatic Dose | Drug Index | Pediatric Oncall [pediatriconcall.com]
- To cite this document: BenchChem. [Application Notes for Racepinephrine Hydrochloride Certified Reference Material]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b163037#use-of-racepinephrine-hydrochloride-as-a-certified-reference-material>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com